

# Potential Applications of Spiro Compounds in Materials Science: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Spiro[2.4]hepta-1,4,6-triene*

CAS No.: 14867-84-6

Cat. No.: B14704570

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## Introduction

Spiro compounds, characterized by their unique three-dimensional structure where two rings are linked by a single common atom, have emerged as a significant class of materials in various fields, including pharmaceuticals and materials science.<sup>[1][2]</sup> Their rigid and orthogonal geometry imparts desirable properties such as high glass transition temperatures (T<sub>g</sub>), good morphological stability, and the ability to prevent intermolecular aggregation.<sup>[3][4]</sup> These characteristics make them highly attractive for applications in organic electronics, particularly in organic light-emitting diodes (OLEDs) and perovskite solar cells (PSCs).<sup>[1][4]</sup> This document provides an overview of the key applications of spiro compounds in materials science, along with detailed protocols for their synthesis and device fabrication.

## Applications in Perovskite Solar Cells (PSCs)

Spiro compounds are most prominently used as hole-transporting materials (HTMs) in PSCs. The benchmark material, 2,2',7,7'-tetrakis(N,N-di-p-methoxyphenylamine)-9,9'-spirobifluorene (spiro-OMeTAD), has been instrumental in achieving high power conversion efficiencies (PCEs) in PSCs.[5][6] The spiro structure provides a suitable energy level for efficient hole extraction from the perovskite layer and blocks electrons, while its amorphous nature ensures good film formation.[3] However, spiro-OMeTAD suffers from drawbacks such as complex synthesis, high cost, and the need for dopants to improve its conductivity, which can affect the long-term stability of the device.[5][7] Consequently, significant research efforts are directed towards developing novel spiro-based HTMs to overcome these limitations.[3][8]

## Performance of Spiro-Based Hole Transport Materials in Perovskite Solar Cells

The following table summarizes the performance of various spiro compounds as HTMs in perovskite solar cells.

| HTM             | Voc (V) | Jsc (mA/cm <sup>2</sup> ) | FF   | PCE (%) | Reference |
|-----------------|---------|---------------------------|------|---------|-----------|
| spiro-OMeTAD    | 1.04    | 19.20                     | 0.74 | 14.84   | [6]       |
| WY-1            | 1.05    | 19.48                     | 0.69 | 14.20   | [6]       |
| spiro-MeTAD (1) | -       | -                         | -    | 17.2    | [9]       |
| spiro-MeTAD (2) | -       | -                         | -    | 17.05   | [9]       |
| SF-MPA-MCz      | -       | -                         | -    | 24.53   | [8]       |
| CW4             | -       | -                         | -    | 16.56   | [10]      |

## Applications in Organic Light-Emitting Diodes (OLEDs)

The unique properties of spiro compounds make them versatile materials for various roles in OLEDs, including as hosts, emitters, and charge-transporting materials.[4] The rigid spiro skeleton helps to achieve high triplet energies, which is crucial for host materials in phosphorescent OLEDs (PhOLEDs) and thermally activated delayed fluorescence (TADF) OLEDs.[4][11] The orthogonal arrangement of the molecular units in spiro compounds can also be exploited to design efficient TADF emitters with small singlet-triplet energy splitting ( $\Delta E_{ST}$ ). [12][13]

## Performance of Spiro-Based Materials in OLEDs

The following table presents the performance of different spiro compounds in OLEDs.

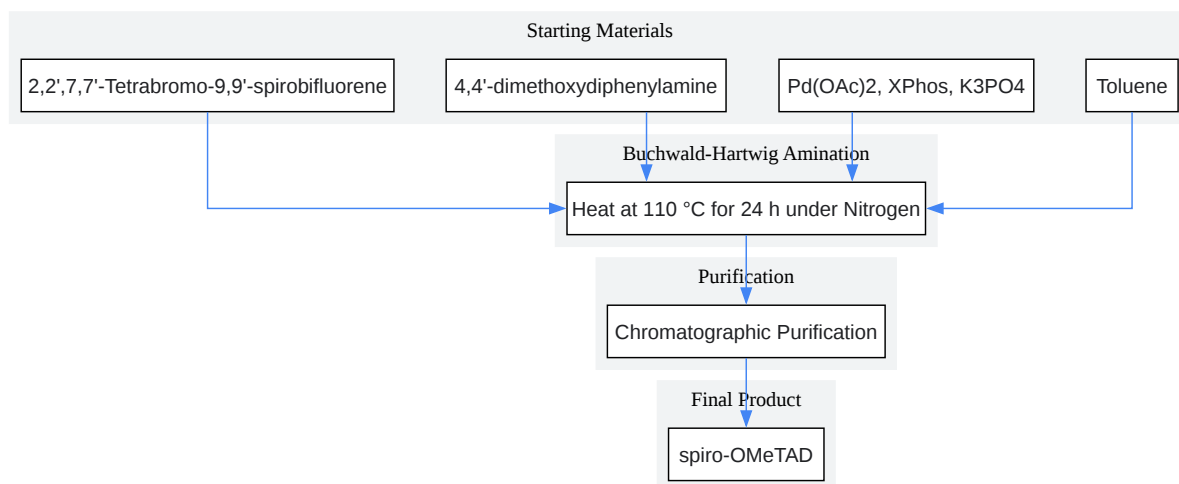
| Spiro Compound     | Role in OLED | Emitter Type   | EQEmax (%)                                  | Color             | Reference |
|--------------------|--------------|----------------|---|-------------------|-----------|
| SFX-PO-DPA         | Emitter      | TADF           | 11  | Sky-blue to Green | [12][14]  |
| SFX-PO-DPA-OMe     | Emitter      | TADF           | 16  | Sky-blue to Green | [12][14]  |
| SFX-PO-DPA-Me      | Emitter      | TADF           | 23  | Sky-blue to Green | [14][15]  |
| 3,3',6,6'-TDTA-SBF | HTM          | Phosphorescent | 26.1 (Red),<br>26.4 (Green),<br>25.4 (Blue) | RGB               | [16][17]  |
| SFX-2BN            | Emitter      | TADF           | 24.8  | Blue              | [18][19]  |
| SFX-3BN            | Emitter      | TADF           | 33.4  | Sky-blue          | [18][19]  |

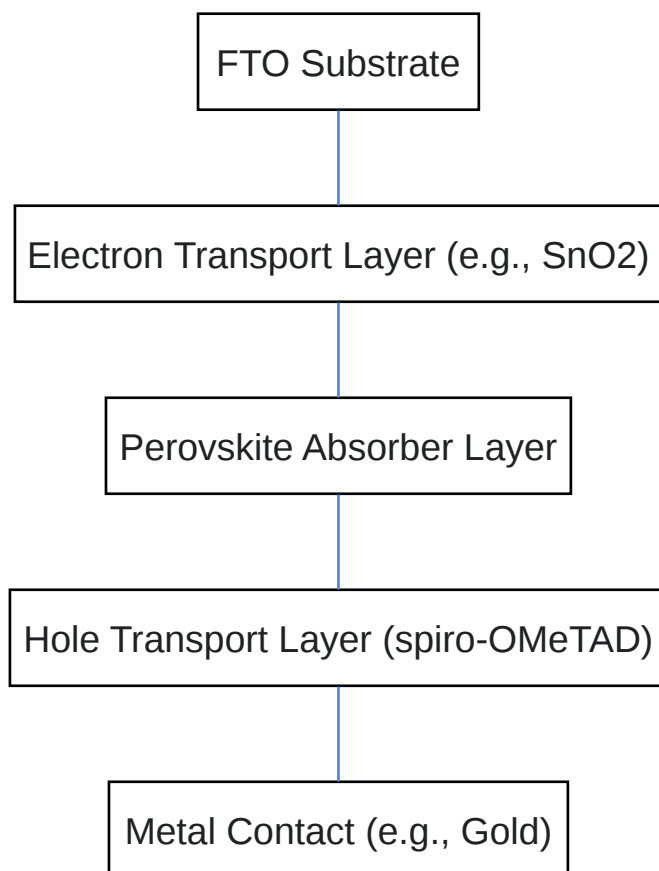
## Experimental Protocols

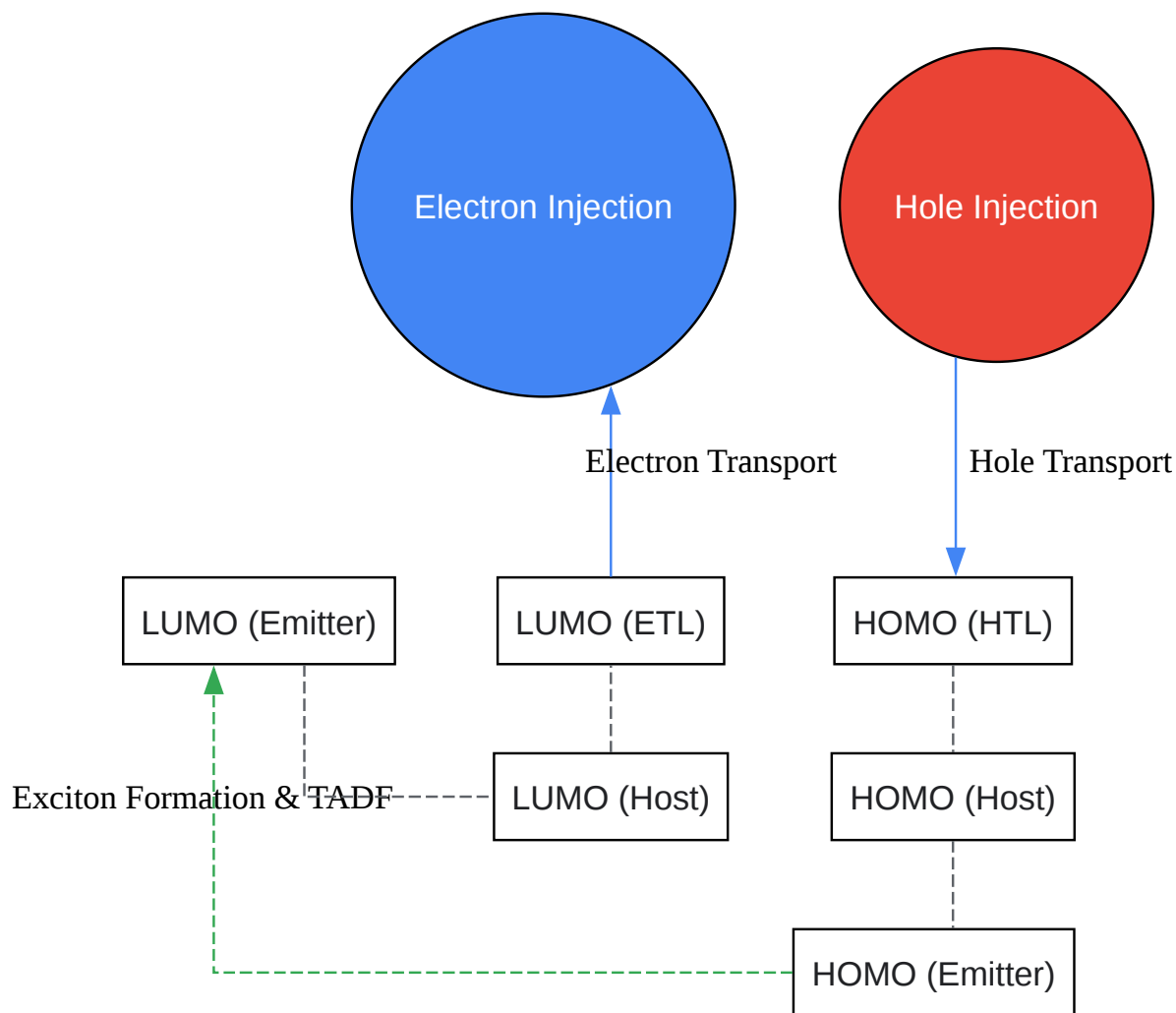
### Protocol 1: Synthesis of spiro-OMeTAD

This protocol describes a sustainable and efficient synthesis of spiro-OMeTAD.[12]

Workflow for spiro-OMeTAD Synthesis







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